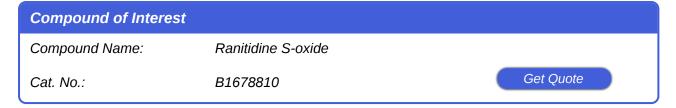


Ranitidine S-oxide: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Ranitidine S-oxide is a prominent metabolite of the widely-recognized H2 receptor antagonist, ranitidine. This technical guide provides an in-depth exploration of the discovery, history, and chemical properties of Ranitidine S-oxide. It details its metabolic formation, offers a comprehensive experimental protocol for its synthesis, and outlines analytical methodologies for its detection and quantification. This document also compiles available spectroscopic and pharmacokinetic data and explores its known biological activities, serving as a critical resource for researchers in pharmacology, medicinal chemistry, and drug metabolism.

Introduction

Ranitidine, a potent histamine H2-receptor antagonist, was a cornerstone in the treatment of conditions characterized by excessive gastric acid secretion.[1] Its metabolism in vivo leads to the formation of several byproducts, with **Ranitidine S-oxide** being a notable, albeit minor, metabolite.[2] The formation of this S-oxide derivative occurs through the oxidation of the sulfide linkage in the ranitidine molecule. This biotransformation is primarily mediated by flavin-containing monooxygenase (FMO) enzymes, particularly FMO3, which is abundant in the adult human liver.[3] Beyond its role as a metabolite, **Ranitidine S-oxide** is also recognized as a potential impurity in ranitidine pharmaceutical products.[4] A thorough understanding of its chemical synthesis, analytical characterization, and biological significance is therefore essential for drug development and safety assessment.



Discovery and History

The discovery of **Ranitidine S-oxide** is intrinsically linked to the metabolic studies of its parent drug, ranitidine, following its commercial introduction in 1981.[1] Early pharmacokinetic studies aimed at elucidating the biotransformation pathways of ranitidine identified several metabolites, including the N-oxide, S-oxide, and desmethyl derivatives. These investigations revealed that S-oxidation was a metabolic route for ranitidine, contributing to its clearance from the body.

Chemical and Physical Properties

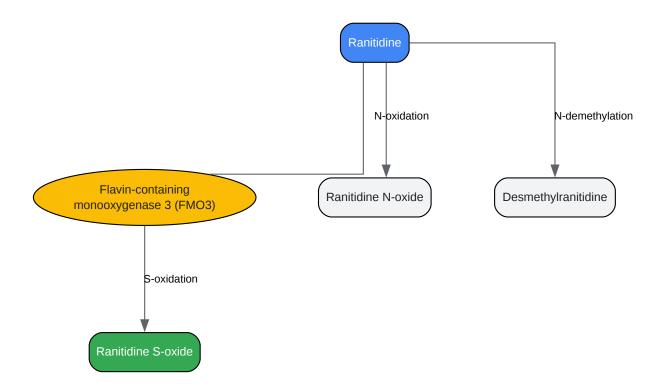
A summary of the key chemical and physical properties of **Ranitidine S-oxide** is presented in the table below.

Property	Value	Reference
Chemical Name	N'-[2-[[[5- [(dimethylamino)methyl]-2- furanyl]methyl]sulfinyl]ethyl]-N- methyl-2-nitro-1,1- ethenediamine	
CAS Number	73851-70-4	-
Molecular Formula	C13H22N4O4S	-
Molecular Weight	330.41 g/mol	
Appearance	Solid (Yellow to brown)	_
Solubility	Soluble in DMSO	_
UV max	235, 327 nm	-

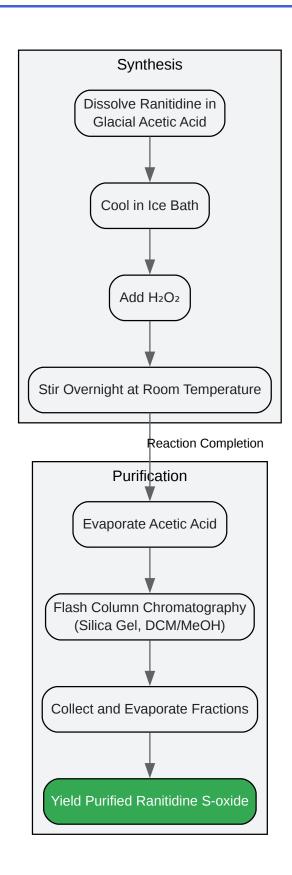
Metabolic Pathway

Ranitidine undergoes metabolism in the liver, where it is converted to several metabolites. The primary pathway for the formation of **Ranitidine S-oxide** is through the action of flavincontaining monooxygenases.









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